Technical Support Center: Troubleshooting Low Exhaustion Rates of Disperse Red 167

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Compound of Interest

Compound Name: *DisperseRed167*

Cat. No.: *B8133371*

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Product: C.I. Disperse Red 167 (and 167:1) Chemical Class: Monoazo, High-Energy Disperse Dye Target Substrates: Polyester (PET), Acetate, Nylon, and Polymer Blends.[1][2]

Diagnostic Framework: The Physicochemical Basis of Exhaustion

Before troubleshooting, researchers must understand that Disperse Red 167 is a high-energy (Type S) dye with a relatively high molecular weight (~520 g/mol).[1][2] Unlike smaller, low-energy dyes that diffuse rapidly but sublime easily, Red 167 relies on high thermal energy to penetrate the semi-crystalline structure of polyester.[1]

The Core Problem: Low exhaustion in Disperse Red 167 is rarely a "bad batch" issue. It is almost exclusively a kinetic barrier problem where the dye's diffusion coefficient (

) into the polymer matrix is insufficient due to thermodynamic constraints (Temperature <

) or chemical interference (pH instability).

Key Exhaustion Parameters

Parameter	Optimal Range	Impact of Deviation
Temperature	130°C – 135°C	<120°C: Diffusion coefficient drops exponentially; dye remains in liquor.[1][2]
pH	4.5 – 5.5	>6.0: Hydrolysis of the acetoxyethyl groups causes a hypsochromic shift (color change) and reduced affinity.
Time at Top	45 – 60 min	<30 min: Insufficient time for the large molecule to migrate from surface to core (Ring Dyeing).
Dispersant	1 – 2 g/L	Excess: Solubilizes dye in water, preventing partition into the fiber (Retarding effect).[1]

Troubleshooting Guides & FAQs

Category A: Process Parameters & Kinetics

Q: I am dyeing at 100°C (boil), but the bath remains dark red. Why is the dye not exhausting?
A: Disperse Red 167 cannot be exhausted efficiently at 100°C without a carrier.

- The Mechanism: Polyester has a Glass Transition Temperature (

) of ~70–80°C. However, the "free volume" required for a large molecule like Red 167 to penetrate requires temperatures significantly above the

  .[3] At 100°C, the polymer chains are not mobile enough to accept the dye at a commercially or experimentally viable rate.

- Corrective Action: Increase temperature to 130°C using a pressurized vessel (HTHP method). If 130°C is impossible, you must use a carrier (e.g., methyl naphthalene or butyl benzoate) to plasticize the fiber, though this compromises light fastness.[1]

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Q: My exhaustion is low, and the fabric has a bluish/dull cast. What happened? A: This is a classic signature of pH instability (Hydrolysis).

- The Mechanism: Disperse Red 167 contains ester groups (acetoxyethyl). In alkaline conditions (pH > 7) or even neutral conditions at high temperatures, these ester groups hydrolyze.[1] This changes the dye's polarity and chromophore, leading to poor affinity for the hydrophobic fiber and a shift in shade.

- Corrective Action: Buffer the dye bath to pH 4.5–5.0 using Acetic Acid and Sodium Acetate. Never rely on the water's initial pH; the fabric itself can release alkaline residues (from scouring) that drift the pH up during the process.

Category B: Chemical Interactions[1][2]

Q: I increased the dispersing agent to prevent spotting, but now exhaustion has decreased. Why? A: You have shifted the partition coefficient (

) in favor of the aqueous phase.

- The Mechanism: Dyeing is a partition equilibrium:

  . Dispersing agents are surfactants that stabilize the dye in water. If you add too much, the surfactant micelles solubilize the dye so effectively that the thermodynamic drive to leave the water and enter the fiber is reduced. This is known as the "Retarding Effect."

- Corrective Action: Limit dispersing agents to 0.5–1.0 g/L. If spotting persists, check the solubility of the dye powder (filtration test) rather than masking the issue with excess surfactants.

Q: The dye exhausts well but rubs off easily (Poor Crocking). Is this an exhaustion failure? A: No, this is a Thermomigration or Cleaning failure.[1]

- The Mechanism: Disperse Red 167 is prone to thermomigration.[4] During post-dyeing heat setting (drying > 150°C), the dye trapped inside the fiber migrates back to the surface, especially if finishing oils or surfactants are present.[1]

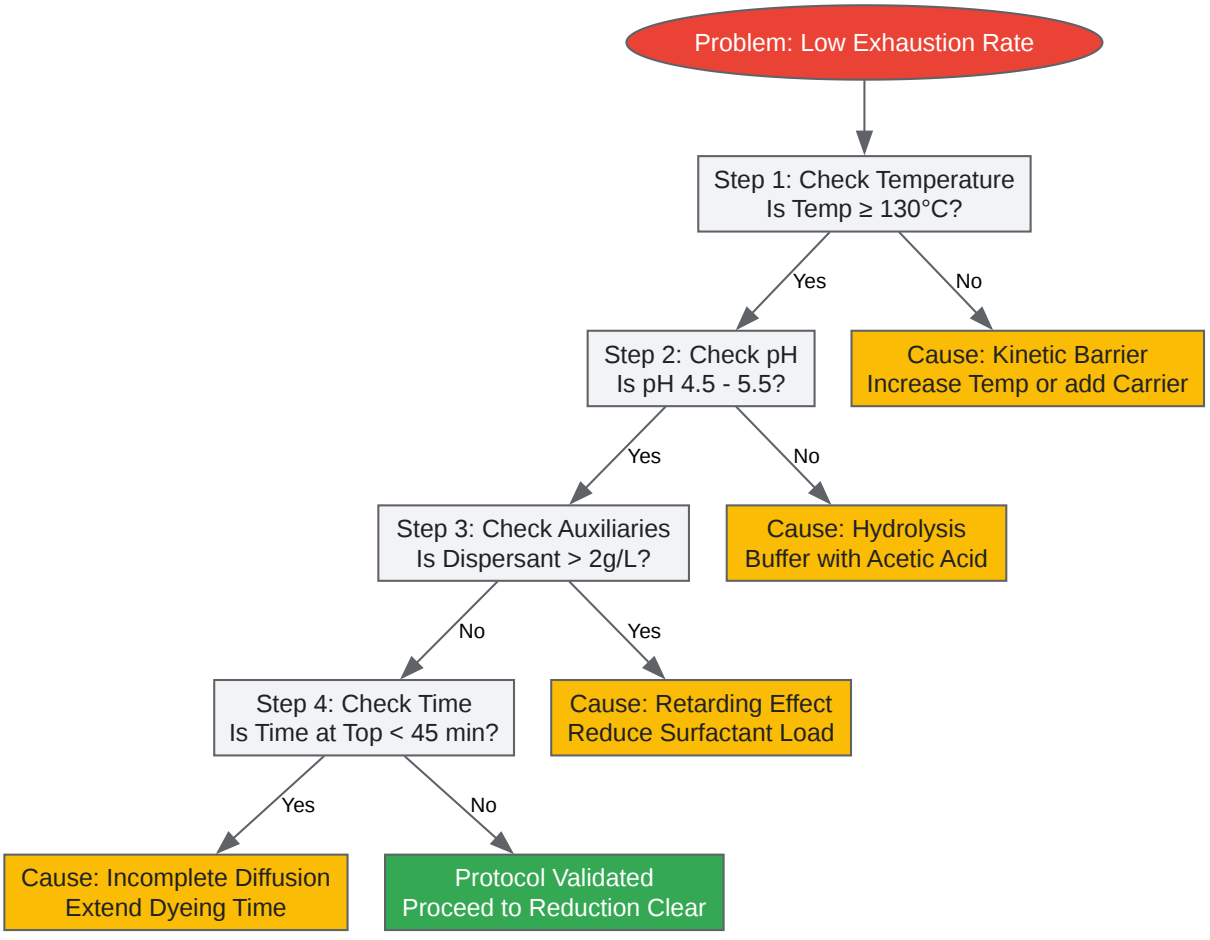
- Corrective Action:

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- Perform a Reduction Clear (RC) immediately after dyeing (Sodium Hydrosulfite + NaOH at 70°C) to strip surface dye.[2][3]
- Avoid silicone softeners that extract the dye from the fiber during heat setting.

Visualizing the Troubleshooting Logic

The following decision tree outlines the logical path for diagnosing low exhaustion.



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Figure 1: Diagnostic workflow for isolating the root cause of low exhaustion in Disperse Red 167.

Standardized Experimental Protocol

To rule out experimental error, use this self-validating protocol. This method ensures that any failure is due to the material, not the process.

High-Temperature Exhaustion Assay (HT-EA)

Objective: Determine the maximum exhaustion percentage of Disperse Red 167 on a specific substrate.

Materials:

- Substrate: 100% Polyester fabric (scoured, weight ~5g).[1]
- Dye: Disperse Red 167 (1% on weight of fabric - owf).[1][2]
- Auxiliaries: Acetic Acid (pH adjustment), Dispersing Agent (0.5 g/L).
- Apparatus: IR Beaker Dyer or sealed stainless steel bombs.

Procedure:

- Bath Preparation: Prepare a liquor ratio of 20:1.
  - Calculation: 5g fabric

    20 = 100mL water.
  - Add 0.5 g/L Dispersing agent.
  - Adjust pH to 4.5 using Acetic Acid.[5]
  - Add 1% owf Disperse Red 167 (predispersed in warm water).
- Loading: Enter fabric at 60°C.

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- Ramp: Raise temperature at 2°C/min to 130°C.
  - Critical Step: Do not ramp faster than 2°C/min. Rapid heating causes uneven strike (unlevelness) but not necessarily low exhaustion.[2]
- Dyeing: Hold at 130°C for 60 minutes.
- Cooling: Cool at 2°C/min to 80°C. Drop bath.
- Measurement (Validation):
  - Take the residual dye bath.
  - Dilute 1:10 with Acetone/Water (50/50) to dissolve aggregates.
  - Measure Absorbance (

) at

    (~525 nm) using a UV-Vis Spectrophotometer.
  - Compare against a standard calibration curve of the initial dye bath.

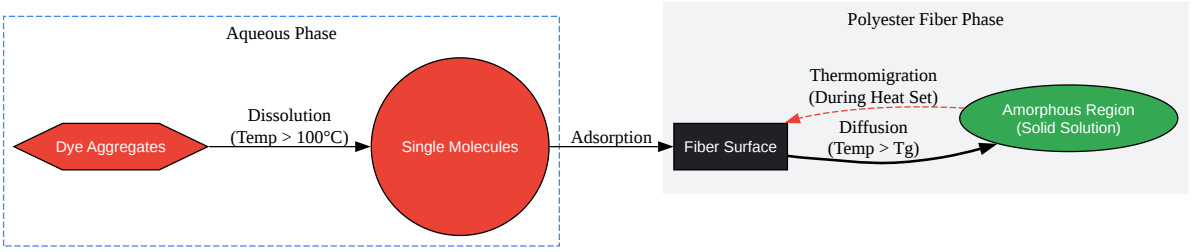
Calculation:

[1][2]

Dyeing Mechanism & Thermomigration[1][3][6][7]

Understanding the "Solid Solution" mechanism helps explain why Red 167 behaves differently than reactive or acid dyes.

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Figure 2: The kinetic pathway of Disperse Red 167.[1][2] Note the reverse arrow (red dashed) representing thermomigration, a common cause of apparent fastness failure.[1]

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